

Application Notes and Protocols: Dodecyl Gallate in Cosmetic Formulations

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Compound of Interest

Compound Name: Dodecyl Gallate

Cat. No.: B1674576

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Introduction

Dodecyl gallate, the ester of dodecanol and gallic acid, is a valuable antioxidant and preservative in cosmetic formulations.[1][2][3] Its lipophilic nature, conferred by the dodecyl chain, enhances its solubility and efficacy in the oil phase of emulsions, making it particularly suitable for creams, lotions, and other oil-based cosmetics.[4][5] These application notes provide a comprehensive overview of the functions, efficacy, and relevant experimental protocols for evaluating **dodecyl gallate** in cosmetic formulations.

Key Functions in Cosmetic Formulations

Antioxidant

Dodecyl gallate functions as a potent chain-breaking antioxidant.[4] The galloyl moiety, with its three hydroxyl groups, readily donates hydrogen atoms to neutralize free radicals, thereby preventing the oxidative degradation of sensitive ingredients in cosmetic formulations.[6] This action helps to maintain product integrity, prevent discoloration, and protect against the generation of off-odors. Furthermore, its antioxidant properties may help protect the skin from oxidative stress induced by environmental factors.[6]

Preservative

In addition to its antioxidant properties, **dodecyl gallate** exhibits antimicrobial activity, enabling it to function as a preservative.[6] It can help to inhibit the growth of bacteria and fungi, thus ensuring the microbiological safety and stability of cosmetic products during their shelf-life and consumer use.

Quantitative Data Presentation

The following tables summarize the potential efficacy of **dodecyl gallate**. It is important to note that specific performance in a given cosmetic formulation will depend on various factors, including the composition of the base, pH, and interactions with other ingredients. The provided data serves as a comparative reference.

Table 1: Antioxidant Activity of **Dodecyl Gallate** and Reference Compounds

Compound	DPPH Radical Scavenging (IC ₅₀ , µM)	ABTS Radical Scavenging (IC ₅₀ , µM)
Dodecyl Gallate	Data in cosmetic base not widely available; empirical testing required.	Data in cosmetic base not widely available; empirical testing required.
Gallic Acid	~4500 µM[7]	Not widely reported
Propyl Gallate	Reversible, mixed-type inhibitor[8]	Not widely reported
Ascorbic Acid (Vitamin C)	~114-284 µM[9]	~284 µM[9]
α-Tocopherol (Vitamin E)	~40-60 µM[9]	~10-20 µM[9]

Table 2: Preservative Efficacy of **Dodecyl Gallate** (Illustrative Data)

Preservative efficacy is typically measured as the log reduction of microbial populations over time. The following are target log reduction values according to ISO 11930 criteria.

Microorganism	7 Days (Log Reduction)	14 Days (Log Reduction)	28 Days (Log Reduction)
Staphylococcus aureus	≥ 3	No increase	No increase
Pseudomonas aeruginosa	≥ 3	No increase	No increase
Candida albicans	≥ 1	No increase	No increase
Aspergillus brasiliensis	-	No increase	≥ 1

Table 3: Potential Skin-Related Bioactivities of **Dodecyl Gallate**

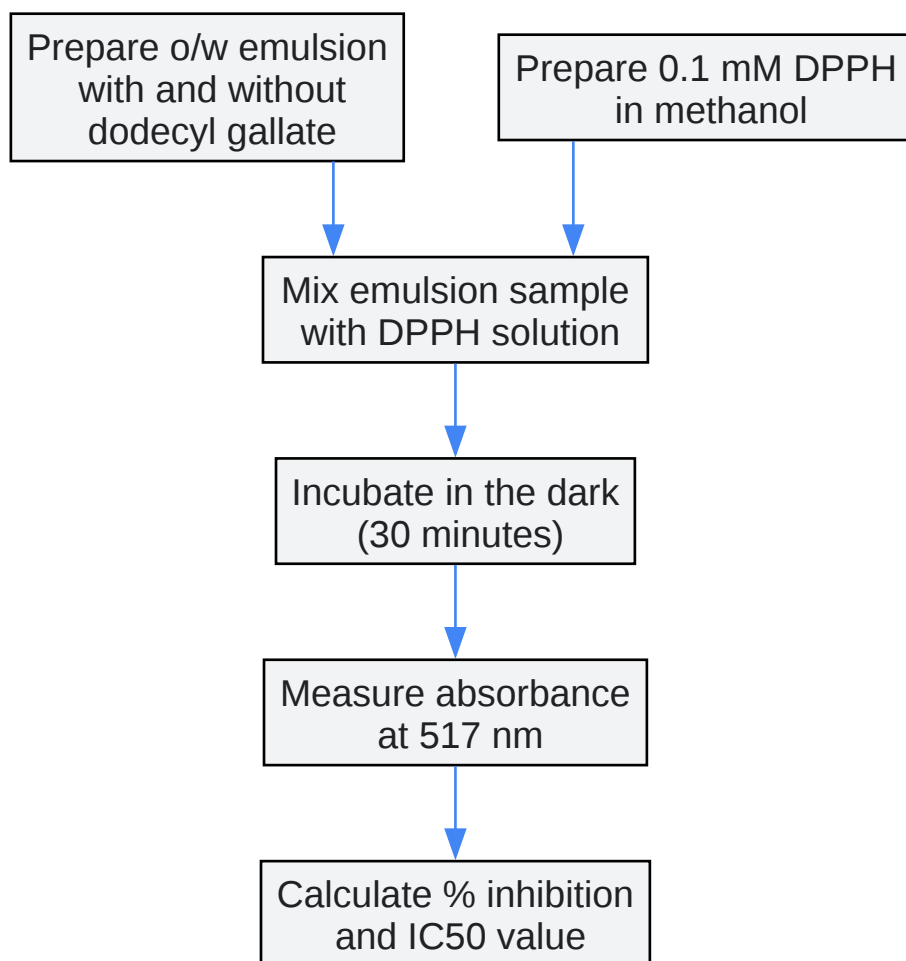
Bioactivity	Assay	IC ₅₀ / Effect
Tyrosinase Inhibition	Mushroom Tyrosinase Assay	Data for dodecyl gallate not widely available; empirical testing required.
Collagen Synthesis	Human Dermal Fibroblast Culture	Data for dodecyl gallate not widely available; empirical testing required. Epigallocatechin gallate (a related compound) has been shown to decrease collagen type I secretion. [10]

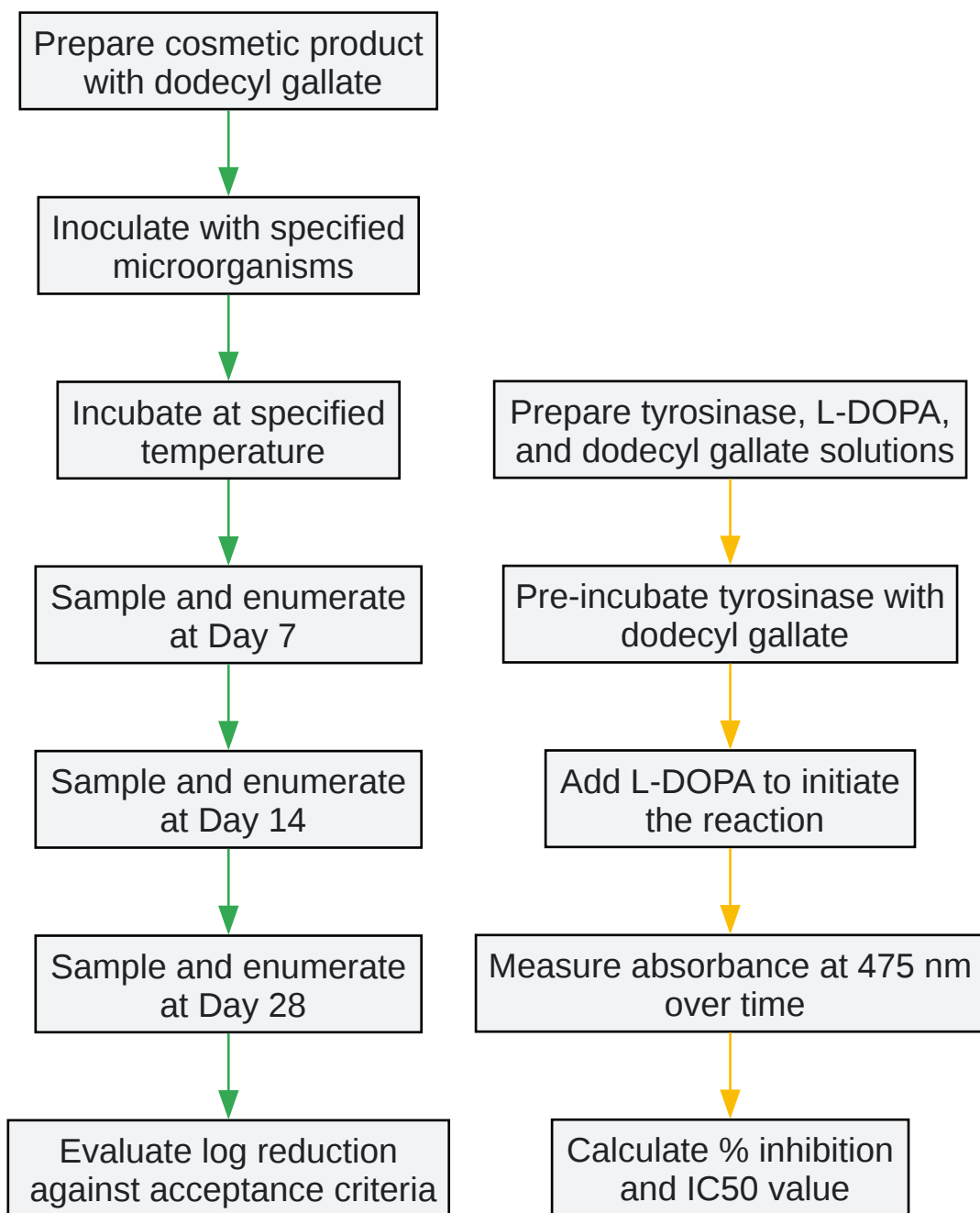
Experimental Protocols

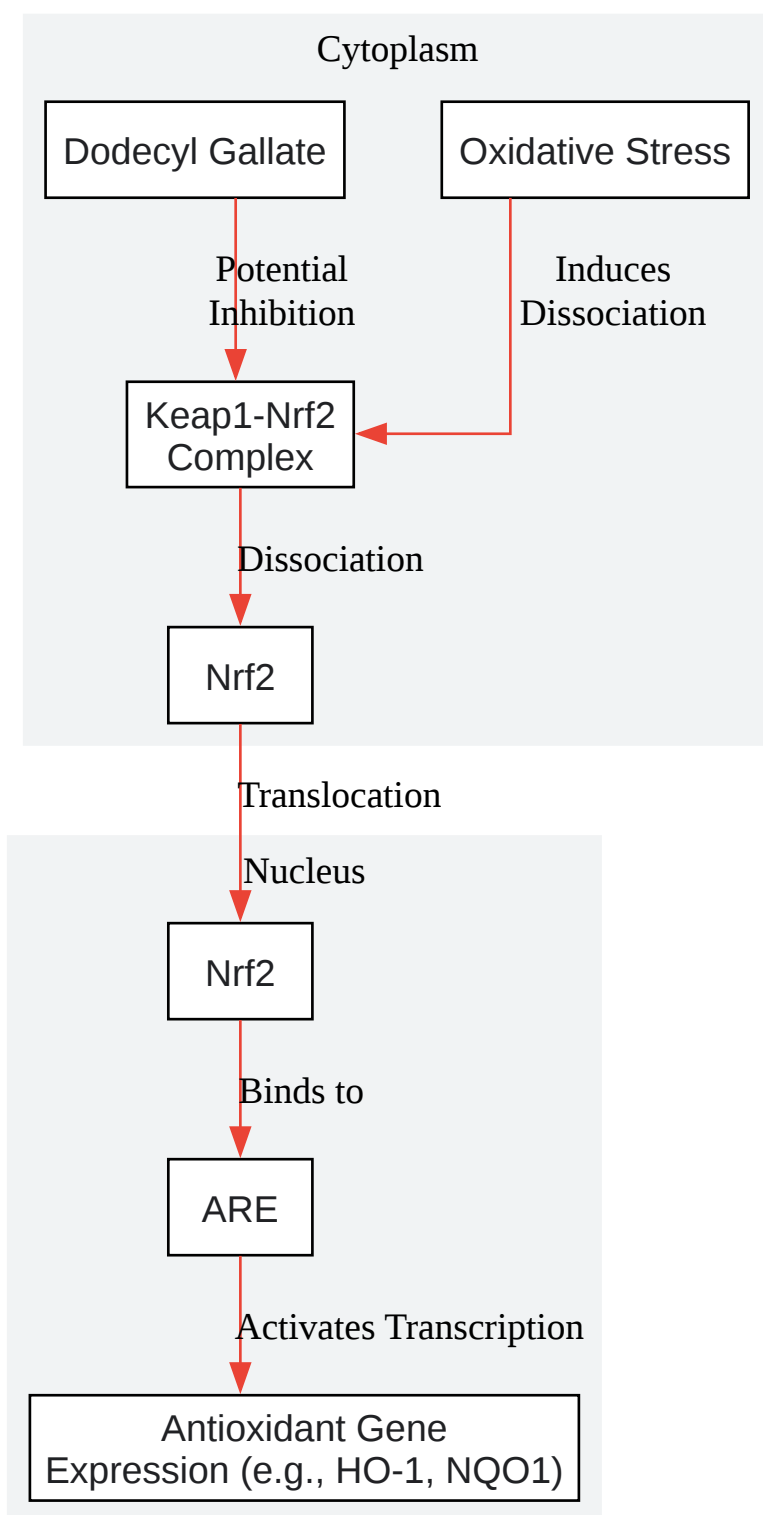
Antioxidant Activity Evaluation in a Cosmetic Emulsion (DPPH Assay)

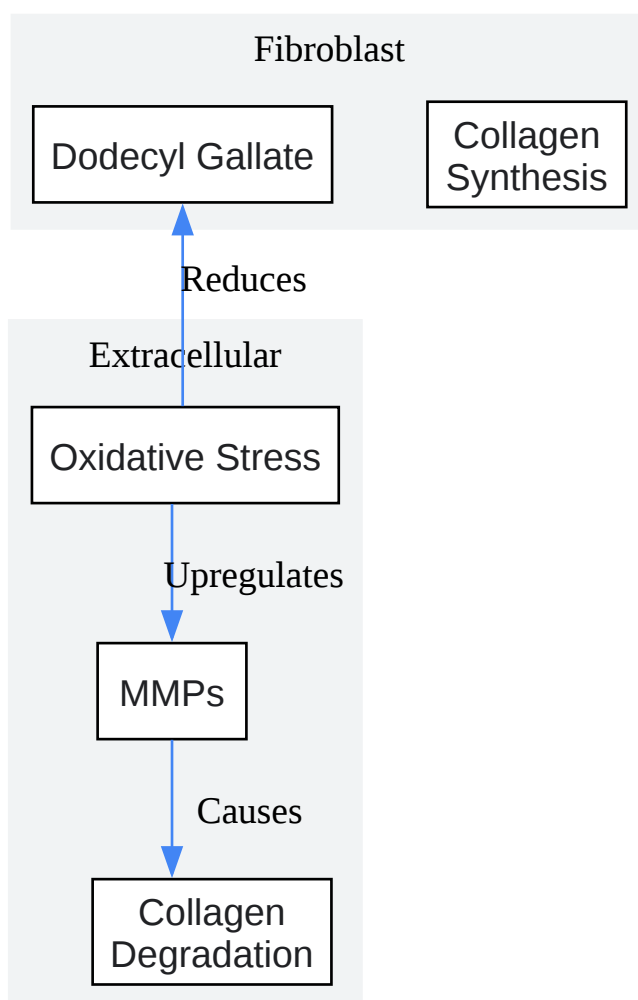
This protocol describes a method to assess the free radical scavenging activity of **dodecyl gallate** incorporated into an oil-in-water (o/w) emulsion.

Workflow for DPPH Radical Scavenging Assay in a Cosmetic Emulsion









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